

Anhydrous sodium stannate preparation and properties

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Compound of Interest

Compound Name: Sodium stannate trihydrate

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An In-depth Technical Guide to Anhydrous Sodium Stannate: Preparation and Properties

Introduction

Anhydrous sodium stannate (Na_2SnO_3) is an inorganic metal oxide compound composed of sodium, tin, and oxygen.[1][2] It is a distinct chemical entity from its hydrated form, sodium hexahydroxostannate(IV) ($\text{Na}_2[\text{Sn}(\text{OH})_6]$ or $\text{Na}_2\text{SnO}_3 \cdot 3\text{H}_2\text{O}$), and is identified by its own CAS Registry Number, 12058-66-1.[1][3] Anhydrous sodium stannate typically appears as a white, crystalline powder or solid.[1][4] This compound serves as a crucial component in various industrial applications, including as a salt in alkaline tin plating electrolytes, a stabilizer for hydrogen peroxide, a mordant in the textile industry, and in the manufacturing of ceramics, glass, and other tin-based compounds.[1][5][6][7] Its utility stems from its properties as a reliable source of tin ions.[4]

Physicochemical Properties

The fundamental properties of anhydrous sodium stannate are summarized below. It is important to note that some reported values in the literature show discrepancies, which may be attributed to differences in measurement conditions or the specific form of the material being analyzed (e.g., bulk powder vs. crystalline solid).

Property	Value	Source(s)
IUPAC Name	disodium;dioxido(oxo)tin	[1][8]
Chemical Formula	Na ₂ SnO ₃	[1][8][9]
CAS Number	12058-66-1	[1][3][8]
Molecular Weight	212.69 g/mol	[1][8][9]
Appearance	White crystals or white crystalline powder	[1]
Density	4.68 g/cm ³	[4]
Bulk Density	7.3 g/cm ³	[1][2]
Melting Point	140 °C (Decomposition temperature for the hydrated form)	[4][10]
Solubility	Very soluble in water; Insoluble in ethyl alcohol and acetone.	[1][4]
Note: Some sources report slight solubility in water.	[4][6]	
Crystal Structure Info	The related hexahydroxostannate anion ([Sn(OH) ₆] ²⁻) is octahedral.	[1][3][4]
Sn-O Bond Distance	Average of 2.071 Å in the anion.	[1][3][4]

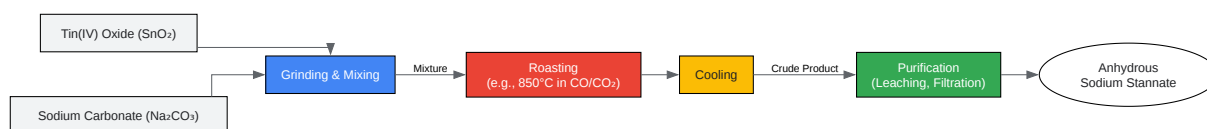
Preparation of Anhydrous Sodium Stannate

Anhydrous sodium stannate can be synthesized through several routes, primarily categorized into solid-state reactions and wet chemical methods followed by dehydration.

Method 1: Solid-State Synthesis via Roasting

This method involves the high-temperature reaction between tin(IV) oxide (cassiterite) and an alkali sodium salt, such as sodium carbonate. It is a direct route to the anhydrous form.

- **Reactant Preparation:** Tin(IV) oxide (SnO_2) and sodium carbonate (Na_2CO_3) powders are individually ground to a fine particle size (e.g., until the mass percentage of $<0.1\text{mm}$ particle size is not less than 90%).[\[11\]](#)
- **Mixing:** The powdered reactants are mixed thoroughly. An optimal mole ratio of Na_2CO_3 to SnO_2 is 3:2.[\[12\]](#)
- **Agglomeration:** The mixture is formed into agglomerates or pellets to ensure uniform heating.[\[11\]](#)
- **Roasting (Calcination):** The agglomerates are heated in a furnace under a reducing atmosphere, such as a mixture of carbon monoxide (CO) and carbon dioxide (CO_2).[\[1\]](#)[\[3\]](#)[\[6\]](#)
The reaction proceeds according to the equation: $\text{SnO}_2 + \text{Na}_2\text{CO}_3 \rightarrow \text{Na}_2\text{SnO}_3 + \text{CO}_2$.[\[1\]](#)[\[4\]](#)
Optimal roasting conditions have been reported at 850°C for 4 hours.[\[12\]](#)
- **Cooling and Processing:** After roasting, the product is cooled.
- **Purification (Optional):** The resulting solid mass can be further purified by processes such as grinding, immersion in a dilute alkaline solution for leaching, filtration, and crystallization to obtain a high-purity product.[\[11\]](#)[\[12\]](#)



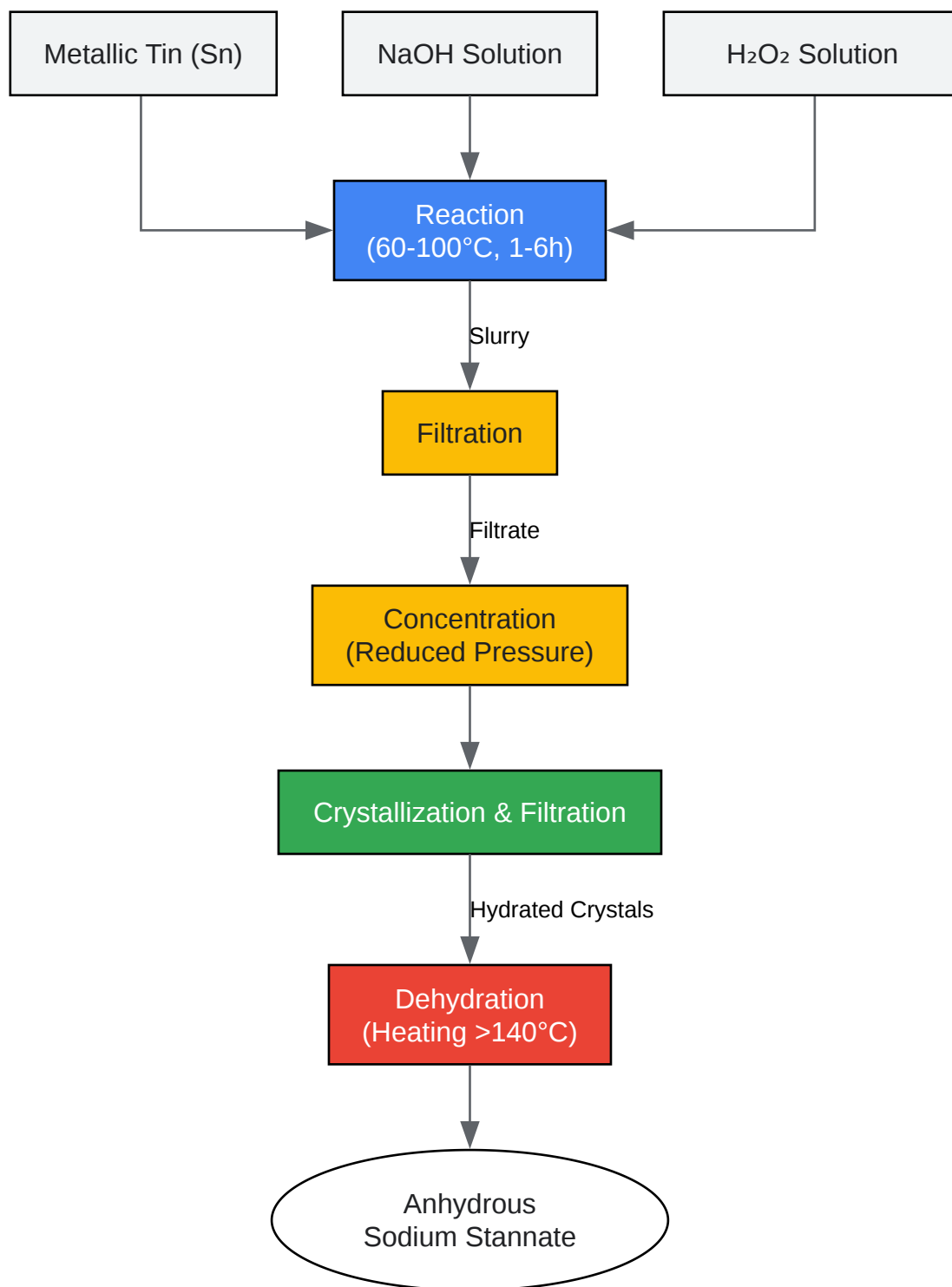
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Workflow for Solid-State Synthesis of Anhydrous Sodium Stannate.

Method 2: Wet Chemical Synthesis with Dehydration

This common industrial method involves the synthesis of hydrated sodium stannate from metallic tin or its compounds in an aqueous alkaline solution, followed by a dehydration step to yield the anhydrous product.

- **Reaction Setup:** Metallic tin (e.g., banca tin) and a 10-40% sodium hydroxide (NaOH) solution are placed into a reaction kettle.[13]
- **Oxidation-Reaction:** The mixture is stirred, and an oxidizing agent, typically 5-30% hydrogen peroxide (H₂O₂), is added to the system.[13] The reaction proceeds at a controlled temperature between 60°C and 100°C for 1 to 6 hours.[13] The overall reaction to form the hydrated intermediate is: $\text{Sn} + 2\text{NaOH} + 2\text{H}_2\text{O}_2 \rightarrow \text{Na}_2\text{SnO}_3 \cdot 3\text{H}_2\text{O}$.[13]
- **Filtration & Concentration:** The resulting slurry is filtered to remove any unreacted solids. The filtrate, containing dissolved sodium stannate, is then concentrated, often under reduced pressure, until crystallization begins.[13]
- **Crystallization:** The concentrated solution is cooled to allow for the crystallization of hydrated sodium stannate (Na₂SnO₃·3H₂O). The crystals are then separated from the mother liquor by filtration.[13][14]
- **Dehydration:** The collected filter cake of hydrated sodium stannate is dried. To obtain the anhydrous form, the crystals are heated to a temperature above 140°C to drive off the water of crystallization.[10] The final product is crushed and sieved to achieve a uniform powder.[5]



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Workflow for Wet Chemical Synthesis of Anhydrous Sodium Stannate.

Key Applications

Anhydrous sodium stannate is a versatile chemical with applications across several industries:

- **Electroplating:** It is a primary component in alkaline tin plating electrolytes for depositing smooth, corrosion-resistant tin coatings on metal surfaces.[1][4] It is also used in the plating of tin alloys.[5][11]
- **Chemical Manufacturing:** It serves as a precursor for the production of other tin-based compounds and tin oxide coatings.[1][6]
- **Peroxide Stabilization:** It acts as an effective stabilizer for hydrogen peroxide solutions, preventing their decomposition.[1][3][5]
- **Glass and Ceramics:** In the glass industry, it functions as a thinning agent, helping to remove impurities and bubbles from molten glass to improve clarity.[4] It is also utilized in the production of certain ceramics.[4][11]
- **Textile Industry:** It is employed as a mordant to fix dyes to fabrics and as a fireproofing agent.[4][5][11]
- **Metallurgy:** It is used to remove arsenic and lead impurities in metallurgical processes.[1][5]

Safety and Handling

Anhydrous sodium stannate is classified with GHS pictograms GHS05 (Corrosive) and GHS07 (Exclamation mark).[3] It is reported to cause skin irritation and may cause severe skin burns and eye damage.[3][8] Appropriate personal protective equipment (PPE), including gloves and eye protection, should be used when handling the compound. It should be stored in a dry environment as it can be sensitive to moisture.[4]

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References

- 1. SODIUM STANNATE - Ataman Kimya [atamanchemicals.com]
- 2. americanelements.com [americanelements.com]
- 3. Sodium stannate - Wikipedia [en.wikipedia.org]
- 4. SODIUM STANNATE - Ataman Kimya [atamanchemicals.com]
- 5. meghachem.org [meghachem.org]
- 6. SODIUM STANNATE - Ataman Kimya [atamanchemicals.com]
- 7. SODIUM STANNATE | Oman CHEMICAL [omanchem.com]
- 8. sodium stannate anhydrous | Na₂O₃Sn | CID 25501 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. GSRS [precision.fda.gov]
- 10. CN101643237A - Method for producing sodium stannate - Google Patents [patents.google.com]
- 11. CN102923764B - Method for preparing sodium stannate from stannic oxide and sodium salt in reduction roasting manner - Google Patents [patents.google.com]
- 12. researchgate.net [researchgate.net]
- 13. CN102863015A - Method for preparing sodium stannate - Google Patents [patents.google.com]
- 14. US1708392A - Production of sodium stannate - Google Patents [patents.google.com]
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